

Application Notes and Protocols for Valiant Ph.D. Dental Amalgam

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Compound of Interest

Compound Name: *Valiant phd*

Cat. No.: *B1234922*

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For Researchers, Scientists, and Dental Professionals

Introduction

Valiant Ph.D. is a palladium-enriched, high-copper, dispersed phase dental amalgam developed for restorative dentistry.^{[1][2]} Its formulation is designed to eliminate the Gamma-2 (γ_2) phase, which is known to be the weakest and most corrosion-prone phase in low-copper amalgams.^[1] The inclusion of palladium enhances early strength and improves resistance to corrosion and tarnishing.^{[1][2]} Valiant Ph.D. is intended for use in posterior restorations and core build-ups.^[2] This document provides detailed application notes and protocols based on manufacturer guidelines and technical data.

Quantitative Data Summary

The physical and metallurgical properties of Valiant Ph.D. are critical to its clinical performance. The following tables summarize the key quantitative data for this material.

Table 1: Metallurgical Content

Component	Percentage (%)
Silver (Ag)	52.5
Tin (Sn)	29.7
Copper (Cu)	17.5
Palladium (Pd)	0.3
Mercury (Hg)	~40-45 (in final mix)

Note: The mercury percentage is an approximation for the final triturated mix. Valiant Ph.D. is noted to have the lowest mercury content of any dispersed phase system.[\[1\]](#)[\[2\]](#)

Table 2: Physical and Mechanical Properties

Property	Value
Working Time	3'00" – 4'00"
Setting Time	6'00" – 10'00"
1-hour Compressive Strength	43,500 psi
24-hour Compressive Strength	Not explicitly specified
24-hour Dimensional Change	Low (specific value not provided)
24-hour Static Creep	Low (specific value not provided)

Experimental Protocols

The proper handling and application of Valiant Ph.D. are essential for achieving optimal clinical outcomes. The following protocols are based on manufacturer recommendations and established dental practices.

Protocol 1: Trituration (Amalgamation)

Objective: To achieve a homogenous and plastic mix of the amalgam alloy and mercury.

Materials:

- Valiant Ph.D. SURE-CAP® capsule (1, 2, or 3 spill)
- High-speed amalgamator (e.g., Silamat S6)

Procedure:

- Select the appropriate spill size for the restoration.
- Place the Valiant Ph.D. SURE-CAP® capsule into the amalgamator. The SURE-CAP® system is self-activating and does not require manual activation.[\[2\]](#)
- Set the amalgamator to the recommended trituration time. Recommended settings for a high-speed amalgamator (approximately 4200 CPM) are:
 - 1-Spill Capsule: 7.0 seconds
 - 2-Spill Capsule: 9.0 seconds
- Initiate the trituration cycle.
- Once the cycle is complete, immediately remove the capsule.
- Open the capsule using the provided opener and dispense the amalgam into an amalgam well. The resulting mix should be spherical and have a shiny appearance.

Protocol 2: Condensation and Restoration

Objective: To adapt the triturated amalgam to the prepared tooth cavity, ensuring a dense and void-free restoration.

Materials:

- Triturated Valiant Ph.D. amalgam
- Amalgam carrier
- Condensers (sized appropriately for the cavity preparation)
- Matrix system (for Class II restorations)

Procedure:

- Cavity Preparation: Prepare the tooth cavity according to standard clinical guidelines for amalgam restorations.
- Amalgam Placement: Use an amalgam carrier to transfer small increments of the mixed amalgam to the prepared cavity.
- Condensation:
 - Begin condensation immediately after placement. The working time for Valiant Ph.D. is approximately 3 to 4 minutes.
 - Use firm, overlapping strokes with the condenser to adapt the amalgam to the internal line angles and walls of the cavity preparation.
 - Systematically build up the restoration in increments, condensing each layer thoroughly.
 - Overpack the cavity slightly to ensure the final carved surface will be of dense amalgam.
- Pre-Carve Burnishing: After condensation, use a large burnisher with heavy strokes to further condense the amalgam and bring excess mercury to the surface.

Protocol 3: Carving and Finishing

Objective: To shape the amalgam to restore the tooth's natural anatomy and function.

Materials:

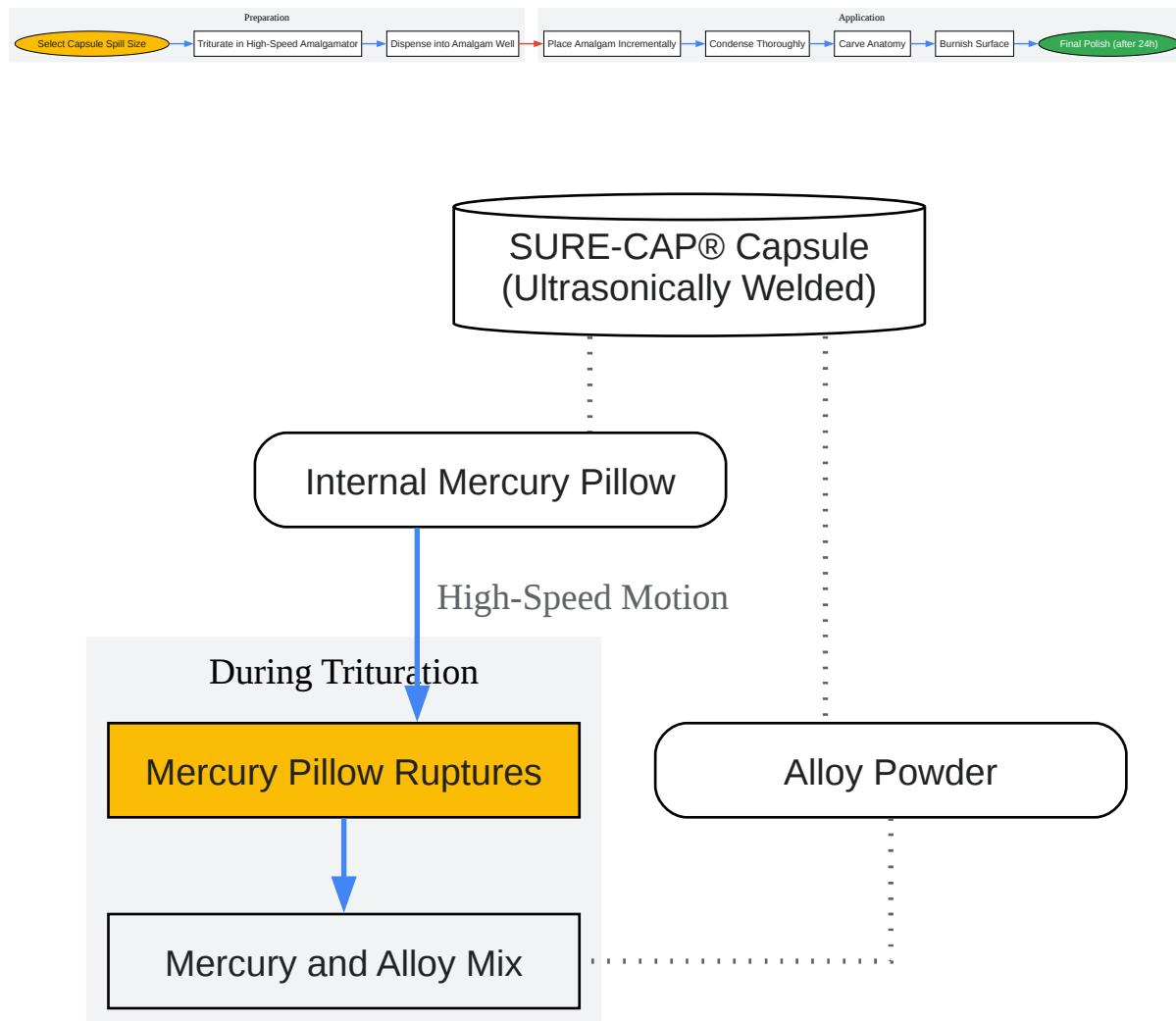
- Carving instruments (e.g., discoid-cleoid, Hollenback carver)
- Explorer
- Burnishers (e.g., acorn, ball burnisher)
- Articulating paper

Procedure:

- Initial Carving:
 - Begin carving immediately after condensation, when the amalgam offers some resistance to the carving instrument.
 - Use the sharp edge of the carver to define the occlusal margins and remove excess amalgam.
 - For Class II restorations, use an explorer to define the marginal ridge and occlusal embrasure.
- Anatomical Contouring:
 - Create primary and secondary anatomical features such as cusps, fossae, and grooves.
 - Rest the carver on unprepared tooth structure to avoid over-carving.
- Occlusal Check:
 - Gently have the patient close on articulating paper to identify high spots.
 - Adjust the occlusion as needed with the carver.
- Post-Carve Burnishing:
 - Once carving is complete and the amalgam is partially set, lightly burnish the surface with a small burnisher to smooth the surface and improve marginal adaptation.
- Final Polish: Polishing should be performed at a subsequent appointment, typically at least 24 hours after placement, to allow the amalgam to reach its final strength.

Visualized Workflows

The following diagrams illustrate the key processes for the application of Valiant Ph.D.



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